

Essential Safety and Logistical Information for Handling Fenuron-d5

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Compound of Interest

Compound Name: Fenuron-d5

Cat. No.: B580820

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of chemical compounds is paramount. This document provides immediate, essential guidance on the personal protective equipment (PPE), operational procedures, and disposal plans for **Fenuron-d5**.

Personal Protective Equipment (PPE)

When handling **Fenuron-d5**, a comprehensive approach to personal safety is crucial. The following personal protective equipment is required to minimize exposure and ensure a safe laboratory environment.

Eye and Face Protection:

- Wear tightly fitting safety goggles with side-shields that conform to EN 166 (EU) or NIOSH (US) standards.^[1]
- In situations with a potential for splashing, a face shield should be used in addition to safety goggles.

Hand Protection:

- Chemical-resistant, impervious gloves must be worn.^[1] Always inspect gloves for integrity before use.
- Handle with gloves and wash and dry hands thoroughly after handling.

Body Protection:

- A long-sleeved laboratory coat or chemical-resistant suit is required.
- For larger quantities or in situations with a higher risk of exposure, chemical-resistant coveralls should be worn.

Respiratory Protection:

- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood, to avoid the formation and inhalation of dust or aerosols.^[1]
- If ventilation is inadequate or if exposure limits are exceeded, a full-face respirator with appropriate cartridges (e.g., type OV/AG/P99 in the US or ABEK-P2 in the EU) should be used.^[1]

Quantitative Safety Data

The following table summarizes the available quantitative toxicity data for Fenuron, the non-deuterated parent compound. Safety precautions for **Fenuron-d5** should be based on this data.

Metric	Value	Species	Route
LD50	6400 mg/kg	Rat	Oral
LD50	4700 mg/kg	Rabbit	Oral
LD50	3200 mg/kg	Guinea Pig	Oral

Data sourced from various toxicological studies.^[2]^[3]

Hazard and Precautionary Statements (GHS) for Fenuron:

- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.^[1]
- H410: Very toxic to aquatic life with long-lasting effects.

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1]
- P273: Avoid release to the environment.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P391: Collect spillage.
- P501: Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.

Experimental Protocols & Handling Procedures

While specific experimental protocols are application-dependent, the following general procedures must be followed when working with **Fenuron-d5** to ensure safety and maintain compound integrity.

Storage:

- Store in a cool, dry, and well-ventilated place.[1]
- Keep the container tightly closed to prevent moisture ingress.
- Store separately from food and other incompatible materials.

Handling:

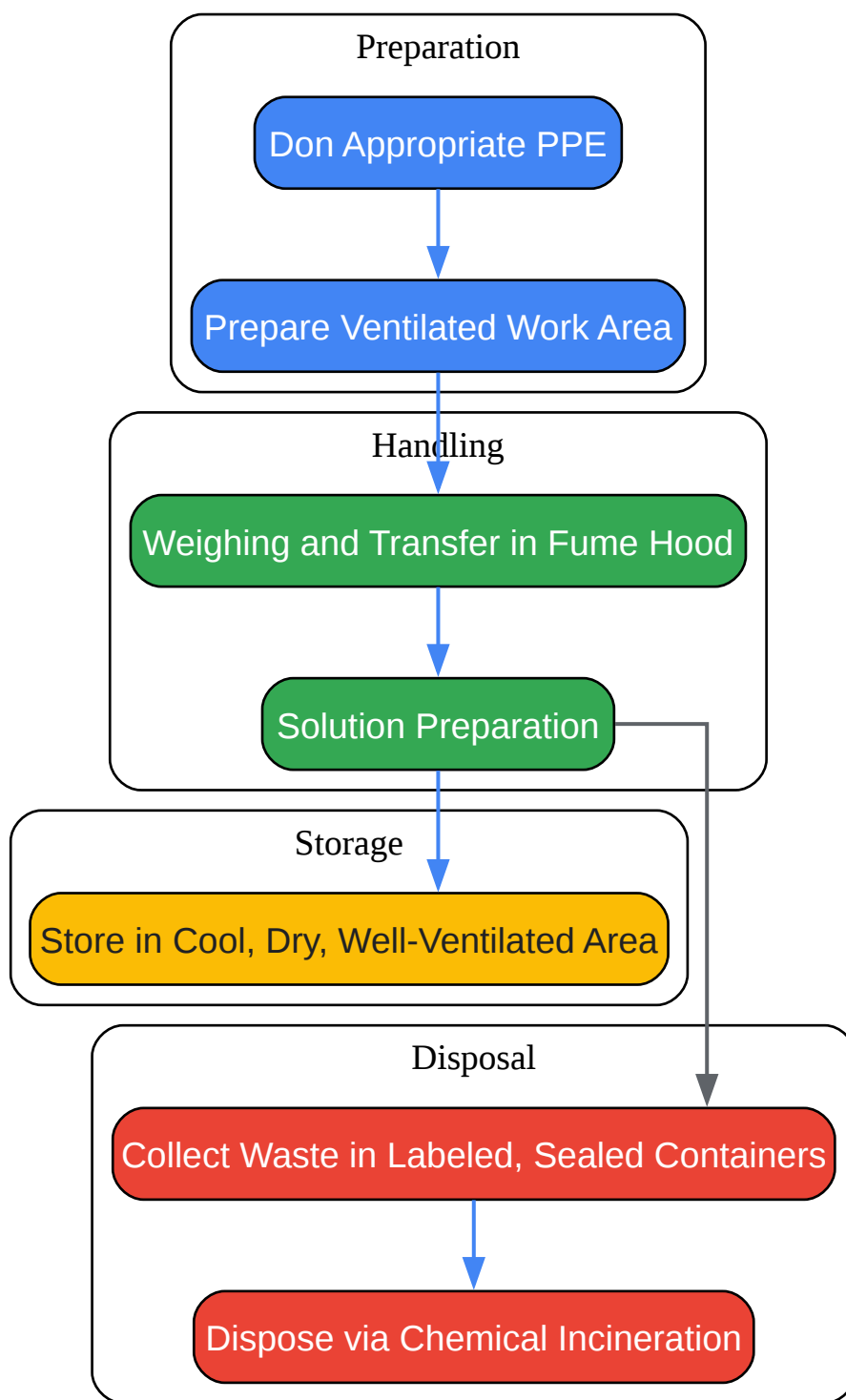
- Preparation: Before handling, ensure all necessary PPE is correctly worn and the work area (e.g., fume hood) is clean and operational.
- Weighing and Transfer: Conduct all weighing and transfer operations within a chemical fume hood to minimize inhalation exposure. Avoid the formation of dust and aerosols.[1]
- Solution Preparation: When preparing solutions, add **Fenuron-d5** to the solvent slowly while stirring to ensure proper dissolution and to avoid splashing.

- Spill Management: In case of a spill, evacuate personnel from the immediate area. Wear appropriate PPE, including respiratory protection, and clean up the spill using an absorbent material. Do not let the product enter drains.^[1]

Operational and Disposal Plan

A clear plan for the entire lifecycle of the chemical, from receipt to disposal, is essential.

Workflow for Safe Handling of **Fenuron-d5**:



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Caption: Workflow for the safe handling of **Fenuron-d5**.

Disposal:

- **Waste Collection:** All waste materials contaminated with **Fenuron-d5**, including empty containers, contaminated PPE, and spill cleanup materials, should be collected in properly labeled, sealed containers.
- **Disposal Method:** The recommended method for the disposal of Fenuron and its deuterated analog is incineration in a chemical incinerator equipped with an afterburner and scrubber.[1]
- **Hydrolysis Warning:** Do not attempt to dispose of **Fenuron-d5** via acid or base hydrolysis. This process can produce aniline and dimethylamine, which are more toxic than the parent compound.[2]

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